

Synthesis of Methyl 4-Hydroxybenzoate Sodium Salt: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium;methyl 4-hydroxybenzoate

Cat. No.: B11818526

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of methyl 4-hydroxybenzoate sodium salt, a widely used preservative in the pharmaceutical, cosmetic, and food industries. This document details the chemical reactions involved, experimental protocols for both laboratory and industrial scales, and a comprehensive summary of the physicochemical properties of the key compounds. Furthermore, it elucidates the antimicrobial mechanism of action of parabens, the class of compounds to which methyl 4-hydroxybenzoate belongs.

Introduction

Methyl 4-hydroxybenzoate, a methyl ester of p-hydroxybenzoic acid, is a member of the paraben family. While effective as an antimicrobial agent, its low solubility in water can be a limitation in certain formulations. The conversion to its sodium salt significantly enhances its water solubility, broadening its applicability. This guide will cover the two primary stages of its synthesis: the esterification of p-hydroxybenzoic acid to form methyl 4-hydroxybenzoate and the subsequent neutralization to yield the desired sodium salt.

Physicochemical Data

A thorough understanding of the physical and chemical properties of the reactants, intermediates, and final product is crucial for successful synthesis and formulation. The

following tables summarize key quantitative data for p-hydroxybenzoic acid, methyl 4-hydroxybenzoate, and methyl 4-hydroxybenzoate sodium salt.

Table 1: Physical and Chemical Properties of Compounds

Property	p-Hydroxybenzoic Acid	Methyl 4-Hydroxybenzoate	Methyl 4-Hydroxybenzoate Sodium Salt
CAS Number	99-96-7	99-76-3	5026-62-0
Molecular Formula	C ₇ H ₆ O ₃	C ₈ H ₈ O ₃	C ₈ H ₇ NaO ₃
Molecular Weight	138.12 g/mol	152.15 g/mol	174.13 g/mol
Appearance	White crystalline powder	Colorless crystals or white crystalline powder	White or off-white crystalline powder
Melting Point	213-217 °C	125-128 °C[1]	>125 °C[2]
Boiling Point	Decomposes	270-280 °C	265.5 °C at 760 mmHg[2]
pH	-	5.72 (1.88 g/L in H ₂ O at 20 °C)	9.7-10.3 (1 g/L in H ₂ O)[3]

Table 2: Solubility Data

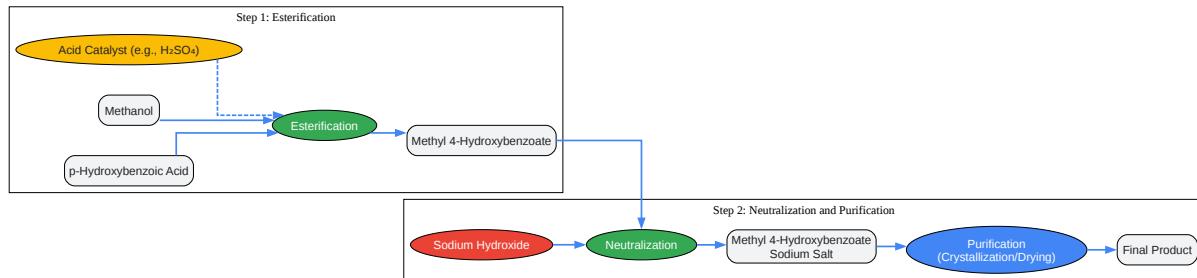
Solvent	p-Hydroxybenzoic Acid	Methyl 4-Hydroxybenzoate	Methyl 4-Hydroxybenzoate Sodium Salt
Water	Slightly soluble	Slightly soluble	Freely soluble[2][3][4]
Ethanol	Freely soluble	Freely soluble	Sparingly soluble[2][3][4]
Methanol	Freely soluble	Freely soluble	-
Ether	Soluble	Soluble	Practically insoluble
Methylene Chloride	-	-	Practically insoluble[2][3][4]

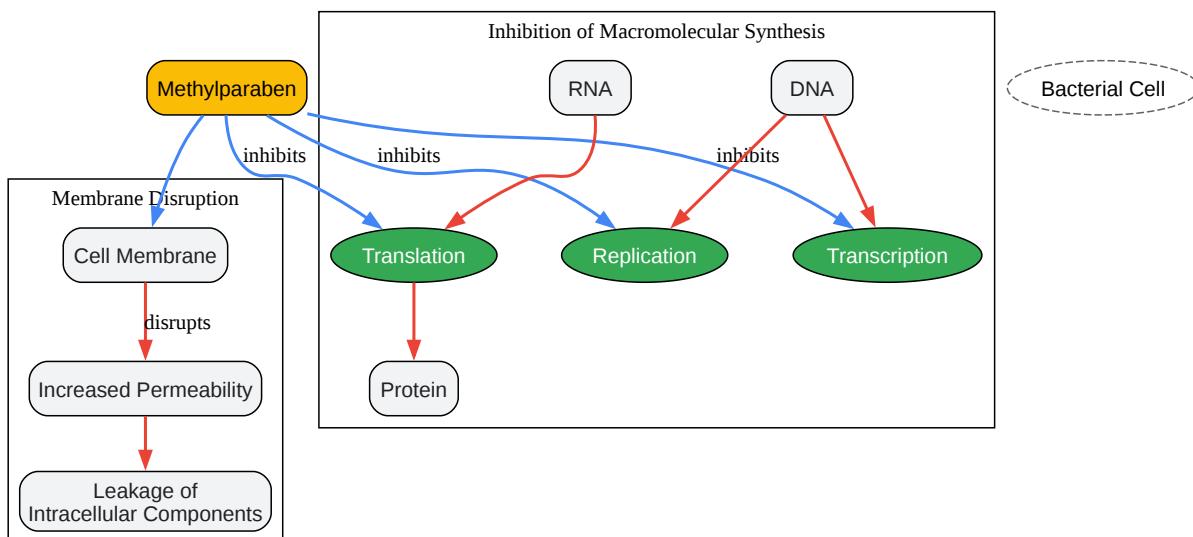
Table 3: Spectroscopic Data for Methyl 4-Hydroxybenzoate

Technique	Key Data Points
¹ H NMR (Methanol-d ₄)	δ 7.86 (d, 2H), 6.82 (d, 2H), 3.84 (s, 3H)[5]
¹³ C NMR (Methanol-d ₄)	δ 168.7, 163.6, 132.8, 122.2, 116.2, 52.3[5]
FTIR (KBr)	Major peaks at approximately 3350 cm ⁻¹ (O-H), 1685 cm ⁻¹ (C=O, ester), 1605, 1510 cm ⁻¹ (C=C, aromatic), 1280 cm ⁻¹ (C-O, ester)
Mass Spectrum (EI)	m/z 152 (M ⁺), 121, 93, 65

Synthesis Workflow

The overall synthesis of methyl 4-hydroxybenzoate sodium salt is a two-step process. The first step involves the Fischer esterification of p-hydroxybenzoic acid with methanol, typically catalyzed by a strong acid. The resulting methyl 4-hydroxybenzoate is then neutralized with a base, such as sodium hydroxide, to produce the final sodium salt.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methylparaben | C8H8O3 | CID 7456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 4-Hydroxybenzoate Sodium salt - CD Formulation [formulationbio.com]
- 3. chembk.com [chembk.com]
- 4. specialchem.com [specialchem.com]

- 5. bmse001194 Methyl 4-hydroxybenzoate at BMRB [bmrbi.io]
- To cite this document: BenchChem. [Synthesis of Methyl 4-Hydroxybenzoate Sodium Salt: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11818526#synthesis-of-methyl-4-hydroxybenzoate-sodium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com